

"4-(Azepan-1-yl)-4-oxobutanoic acid" stability and storage conditions

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-(Azepan-1-yl)-4-oxobutanoic acid

Cat. No.: B135145

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Disclaimer: The following information is a general guideline based on the chemical properties of the functional groups present in **"4-(Azepan-1-yl)-4-oxobutanoic acid"** (a carboxylic acid and a tertiary amide). As no specific manufacturer's data sheet with detailed stability and storage information is publicly available, these recommendations should be used with caution and supplemented by in-house stability studies.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **4-(Azepan-1-yl)-4-oxobutanoic acid**?

For long-term stability, it is recommended to store **4-(Azepan-1-yl)-4-oxobutanoic acid** in a tightly sealed container in a cool, dry, and dark place. A temperature of 2-8°C is advisable. The compound should be protected from moisture and air to prevent potential degradation.

Q2: Is **4-(Azepan-1-yl)-4-oxobutanoic acid** sensitive to light?

While specific photostability data is unavailable, many organic compounds can be sensitive to light. To minimize the risk of photodegradation, it is best practice to store the compound in an

amber or opaque container.

Q3: What are the potential degradation pathways for this compound?

The primary potential degradation pathways for **4-(Azepan-1-yl)-4-oxobutanoic acid** involve its two main functional groups: the carboxylic acid and the tertiary amide.

- Hydrolysis of the Amide Bond: Under strongly acidic or basic conditions, the amide bond can undergo hydrolysis to yield azepane and succinic acid. Tertiary amides are generally more stable to hydrolysis than primary or secondary amides.[1]
- Decarboxylation: While less common for this structure under normal conditions, carboxylic acids can undergo decarboxylation at elevated temperatures.

Q4: How should I handle **4-(Azepan-1-yl)-4-oxobutanoic acid in the laboratory?**

Standard laboratory safety protocols should be followed. This includes using personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat. The compound should be handled in a well-ventilated area or a fume hood. Avoid inhalation of dust and direct contact with skin and eyes.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Inconsistent experimental results over time	Compound degradation due to improper storage.	<ul style="list-style-type: none">- Review storage conditions. Ensure the container is tightly sealed and stored at the recommended temperature.- Perform a purity analysis (e.g., HPLC, NMR) on an older batch and compare it to a new batch.
Poor solubility in a previously used solvent	Potential degradation to less soluble products or absorption of moisture.	<ul style="list-style-type: none">- Confirm the identity and purity of the compound.- Dry the compound under a vacuum to remove any absorbed moisture.
Unexpected peaks in analytical data (e.g., HPLC, Mass Spectrometry)	Presence of degradation products or impurities from synthesis.	<ul style="list-style-type: none">- Analyze the unexpected peaks to identify their structures. This can help pinpoint the degradation pathway.- If degradation is suspected, re-evaluate the handling and storage procedures.

Physicochemical & Stability Data

The following table summarizes the known and inferred properties of **4-(Azepan-1-yl)-4-oxobutanoic acid**.

Property	Value	Source/Notes
CAS Number	154740-93-9	Chemical Supplier Databases
Molecular Formula	C10H17NO3	Calculated
Molecular Weight	199.25 g/mol	Calculated
Appearance	Likely a white to off-white solid	Inferred from similar compounds
Recommended Storage	2-8°C, dry, dark	General recommendation for amides and carboxylic acids
Stability	Generally stable under recommended storage conditions. Sensitive to strong acids and bases.	Based on the chemical properties of tertiary amides and carboxylic acids. [1] [2]

Experimental Protocols

General Protocol for Assessing Compound Stability

This protocol provides a general framework for assessing the stability of **4-(Azepan-1-yl)-4-oxobutanoic acid** under various conditions.

1. Objective: To determine the stability of **4-(Azepan-1-yl)-4-oxobutanoic acid** under conditions of elevated temperature, high humidity, and light exposure.

2. Materials:

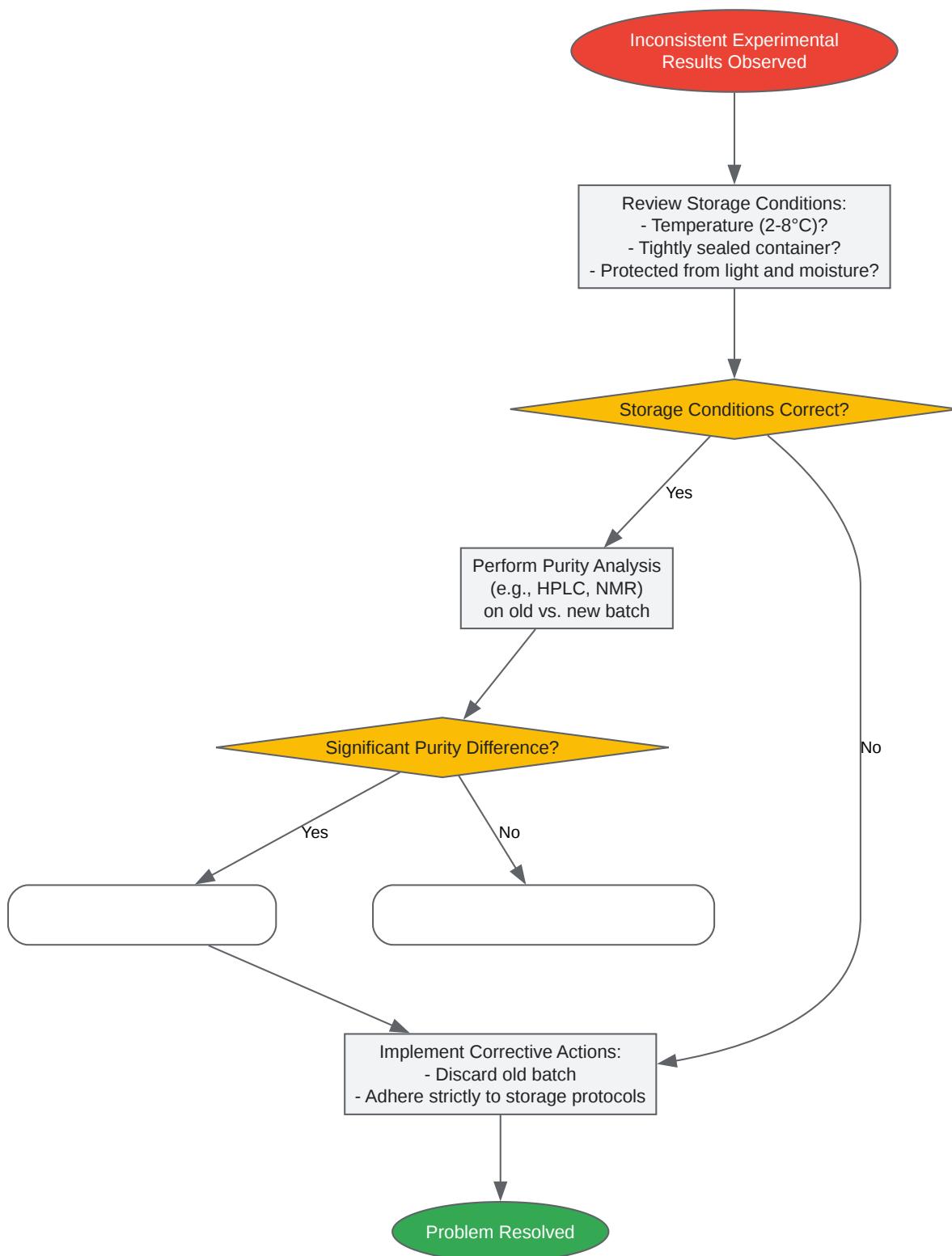
- **4-(Azepan-1-yl)-4-oxobutanoic acid**
- HPLC-grade solvents (e.g., acetonitrile, water)
- pH buffers
- Temperature and humidity-controlled chambers
- Photostability chamber
- HPLC system with a suitable column (e.g., C18)
- Mass spectrometer (optional, for degradation product identification)

3. Method:

- Sample Preparation: Prepare multiple, accurately weighed samples of the compound in suitable vials.
- Stress Conditions:
 - Thermal Stress: Place samples in ovens at elevated temperatures (e.g., 40°C, 60°C).
 - Humidity Stress: Place samples in a humidity chamber (e.g., 25°C/75% RH).
 - Photostability: Expose samples to a controlled light source as per ICH guidelines.
 - pH Stress: Dissolve samples in buffered solutions at various pH levels (e.g., pH 2, pH 7, pH 9) and store at a controlled temperature.
- Time Points: Withdraw samples at predetermined time points (e.g., 0, 1, 2, 4 weeks).
- Analysis:
 - Analyze each sample by HPLC to determine the purity and the presence of any degradation products.
 - Quantify the remaining parent compound and any major degradants.
 - Data Evaluation: Plot the percentage of the remaining parent compound against time for each condition to determine the degradation rate.

Visualizations

Troubleshooting Workflow for Stability Issues

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References

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- To cite this document: BenchChem. ["4-(Azepan-1-yl)-4-oxobutanoic acid" stability and storage conditions]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b135145#4-azepan-1-yl-4-oxobutanoic-acid-stability-and-storage-conditions\]](https://www.benchchem.com/product/b135145#4-azepan-1-yl-4-oxobutanoic-acid-stability-and-storage-conditions)

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